

2-Hydroxy-2-phenylacetamide safety, toxicity, and handling

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Compound of Interest

Compound Name: 2-Hydroxy-2-phenylacetamide

Cat. No.: B186557

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **2-Hydroxy-2-phenylacetamide**

Foreword: A Note on Data Extrapolation

Scientific diligence requires transparency. As of this writing, comprehensive toxicological and safety data specifically for **2-Hydroxy-2-phenylacetamide** is limited in publicly accessible literature and safety data sheets. Therefore, this guide has been constructed by a Senior Application Scientist to provide a robust safety framework by extrapolating data from structurally analogous compounds, primarily 2-Phenylacetamide and 2-Hydroxy-N-phenylacetamide. This approach is grounded in the precautionary principle, ensuring that handling procedures reflect a conservative assessment of potential hazards. All recommendations should be implemented in conjunction with institution-specific safety protocols and a thorough risk assessment for the specific experimental context.

Section 1: Chemical Identity and Physical Properties

2-Hydroxy-2-phenylacetamide is an organic compound belonging to the phenylacetamides class.^[1] Its structure consists of a phenyl group and a hydroxyl group attached to the same carbon atom, which is bonded to an acetamide functional group. While detailed experimental data for the target compound is scarce, Table 1 outlines its computed properties and those of its close analogs.

Table 1: Physicochemical Properties

Property	2-Hydroxy-2-phenylacetamide (Computed)	2-Phenylacetamide (Experimental)	2-Hydroxy-N-phenylacetamide (Computed)
Molecular Formula	C ₈ H ₉ NO ₂	C ₈ H ₉ NO	C ₈ H ₉ NO ₂
Molecular Weight	151.16 g/mol [2]	135.16 g/mol [3]	151.16 g/mol [4]
Appearance	White to off-white solid (predicted)	Colorless to white plate-shaped crystals[5]	Solid (predicted)
CAS Number	5330-97-2 (for N-hydroxy isomer)[2]	103-81-1[6]	4746-61-6[4]

Note: Properties for **2-Hydroxy-2-phenylacetamide** are largely based on computational models due to a lack of published experimental data.

Section 2: Hazard Identification and Toxicological Profile

Based on GHS classifications of analogous compounds, **2-Hydroxy-2-phenylacetamide** should be handled as a hazardous substance.[4][6] The primary hazards are associated with oral toxicity and irritation to the eyes, skin, and respiratory tract.[4]

Table 2: GHS Hazard Classification of Analogous Compounds

Hazard Statement	Code	Compound(s)	Classification	Source(s)
Harmful if swallowed	H302	2-Phenylacetamide, 2-Hydroxy-N-phenylacetamide	Acute Toxicity, Oral (Category 4)	[4][6][7]
Causes serious eye irritation	H319	2-Phenylacetamide, 2-Hydroxy-N-phenylacetamide	Serious Eye Damage/Irritation (Category 2/2A)	[4][6]
Causes skin irritation	H315	2-Hydroxy-N-phenylacetamide	Skin Corrosion/Irritation (Category 2)	[4][8]
May cause respiratory irritation	H335	2-Hydroxy-N-phenylacetamide	Specific Target Organ Toxicity, Single Exposure (Category 3)	[4][8]

Toxicological Summary:

- **Acute Toxicity:** The primary route of acute toxicity is ingestion. It is classified as "Harmful if swallowed".[4][6] An LD50 (intraperitoneal, mouse) for 2-Phenylacetamide has been reported as 430 mg/kg, though details were sparse.[9]
- **Skin Corrosion/Irritation:** Expected to cause skin irritation upon direct contact.[4]
- **Eye Damage/Irritation:** Poses a risk of serious eye irritation.[4][6]
- **Respiratory Sensitization:** May cause respiratory irritation, particularly if inhaled as a dust.[4]
- **Chronic Toxicity:** Data regarding carcinogenicity, mutagenicity, and reproductive toxicity are largely unavailable for **2-Hydroxy-2-phenylacetamide** and its close analogs.[6][10] In the absence of data, the compound should be treated as having unknown long-term health effects, and exposure should be minimized.

Section 3: Safe Handling and Storage Protocols

Adherence to rigorous handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Handling Procedures

- **Ventilation:** All work with **2-Hydroxy-2-phenylacetamide** powder must be conducted in a well-ventilated area.^[11] A certified chemical fume hood or a local exhaust ventilation system is required to control airborne dust.^[12]
- **Avoid Dust Formation:** Handle the compound carefully to avoid generating dust.^[3] Use appropriate tools (e.g., spatulas) for transferring the material.
- **Grounding:** Prevent fire caused by electrostatic discharge, especially when handling larger quantities. Use non-sparking tools.^[3]
- **Hygiene Practices:** Do not eat, drink, or smoke in the work area.^[7] Wash hands and any exposed skin thoroughly after handling and before breaks.^[6] Remove contaminated clothing promptly.^[13]

Storage Conditions

- **Container:** Store in a tightly closed, properly labeled container to prevent contamination and moisture absorption.^{[11][12]}
- **Environment:** The storage area should be cool, dry, and well-ventilated.^{[10][11]}
- **Incompatibilities:** Store away from strong oxidizing agents.^[10] Keep apart from foodstuffs.^[3]

Section 4: Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control, combining engineering controls and appropriate PPE, is mandatory.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source(s)
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	Conforming to EN 166 (EU) or NIOSH (US) standards to protect against dust particles and splashes.[3][14]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile) and a lab coat.	Handle with gloves inspected prior to use. Wear protective clothing to prevent skin contact.[3][12]
Respiratory Protection	Dust mask or full-face respirator.	Required if ventilation is inadequate or if dust is generated. Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[3][11]

Engineering Controls Workflow

Caption: Engineering Controls Workflow for Safe Handling.

Section 5: Emergency Procedures

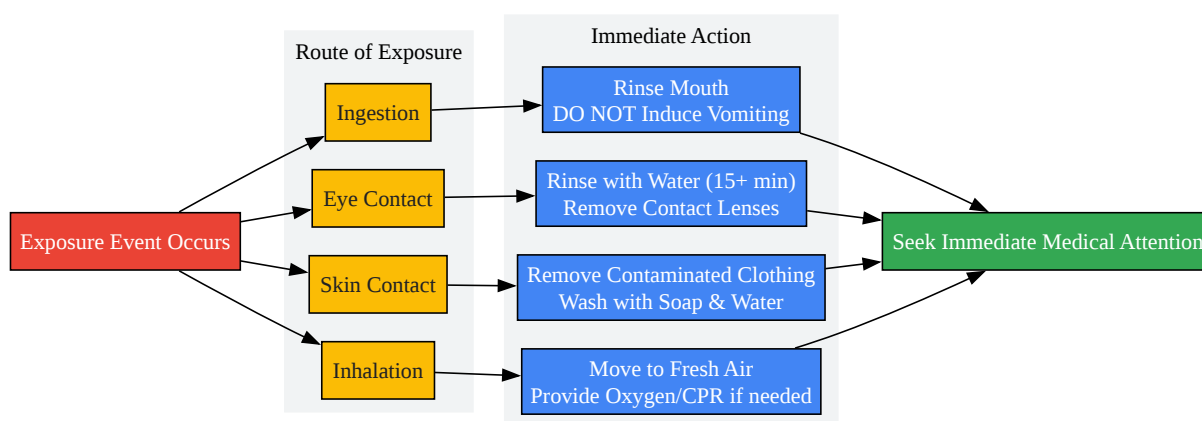
Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[3]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Consult a physician if irritation persists.[3]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3][6]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3]

First-Aid Response Logic



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Caption: Emergency First-Aid Response Workflow.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear full PPE, including respiratory protection, gloves, and eye protection.[3]
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.[3]
- Containment and Cleanup: Carefully sweep up the spilled solid material, taking care not to create dust.[6] Collect the material into a suitable, closed, and labeled container for disposal. [3] Use spark-proof tools if necessary.[3]

Section 6: Disposal Considerations

Chemical waste must be managed responsibly to protect human health and the environment.

- **Product Disposal:** Dispose of unused material as hazardous waste. This should be done through a licensed chemical destruction plant or via controlled incineration with flue gas scrubbing.[3] Do not dispose of it in the regular trash or down the sewer.
- **Container Disposal:** Empty containers may retain product residue. They should be triple-rinsed, with the first rinse collected as hazardous waste. After proper rinsing and drying, containers can be offered for recycling or reconditioning, or punctured to prevent reuse before disposal in a sanitary landfill.[3] All disposal methods must comply with local, state, and federal regulations.

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- To cite this document: BenchChem. [2-Hydroxy-2-phenylacetamide safety, toxicity, and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186557#2-hydroxy-2-phenylacetamide-safety-toxicity-and-handling]

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